

Essential Safety and Operational Guide for 4'-Fluoro-2'-nitroacetanilide

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Compound of Interest

Compound Name: 4'-Fluoro-2'-nitroacetanilide

Cat. No.: B181082

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This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **4'-Fluoro-2'-nitroacetanilide**. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and minimize environmental impact.

Chemical Identifier:

Property	Value
Chemical Name	4'-Fluoro-2'-nitroacetanilide
Molecular Formula	C ₈ H ₇ FN ₂ O ₃
Molecular Weight	198.15 g/mol
CAS Number	448-39-5
Appearance	Light yellow to yellow to orange powder or crystal
Melting Point	71 - 74 °C

Hazard Identification and GHS Classification

4'-Fluoro-2'-nitroacetanilide is classified as a hazardous substance. The following table summarizes its GHS classifications based on available data.[\[1\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation [1]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation [1] [2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation [1]

Signal Word: Warning

Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate Personal Protective Equipment (PPE), is mandatory when handling this chemical.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be worn at all times in the laboratory and conform to EN 166 or OSHA 29 CFR 1910.133 standards. [3]
Face Protection	Face Shield	Recommended when there is a significant risk of splashing or dust generation. [3] [4]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable choice for short-term protection. Double-gloving is recommended for handling corrosive or readily absorbed compounds. [3] [5] Always inspect gloves for integrity before each use and change them immediately upon contamination. [3] [6]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned. [3] [5]
Respiratory Protection	Dust mask or respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or if working outside of a fume hood. [3] [7]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial when working with **4'-Fluoro-2'-nitroacetanilide**.

- Preparation and Engineering Controls:

- All handling of **4'-Fluoro-2'-nitroacetanilide** powder should occur within a certified chemical fume hood to minimize inhalation exposure.[3][5]
- Ensure that an eyewash station and a safety shower are readily accessible.[3]
- Weighing and Transfer:
 - Conduct all weighing and transfer operations within a fume hood to contain any dust.
 - Avoid the formation of dust during handling.[3][6]
- During the Experiment:
 - Keep all containers with **4'-Fluoro-2'-nitroacetanilide** clearly labeled.
 - Avoid contact with skin and eyes.[3][6]
 - Do not eat, drink, or smoke in the laboratory.[3]
 - Wash hands thoroughly after handling the chemical, even if gloves were worn.[3]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][8]
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[7][9]

Disposal Plan

Waste material must be disposed of in accordance with national and local regulations.[10]

- Chemical Waste:
 - Dispose of contents and container to an approved waste disposal plant.[9][10]
 - Do not mix with other waste.[10]
 - Segregate halogenated organic waste from non-halogenated waste.[11]

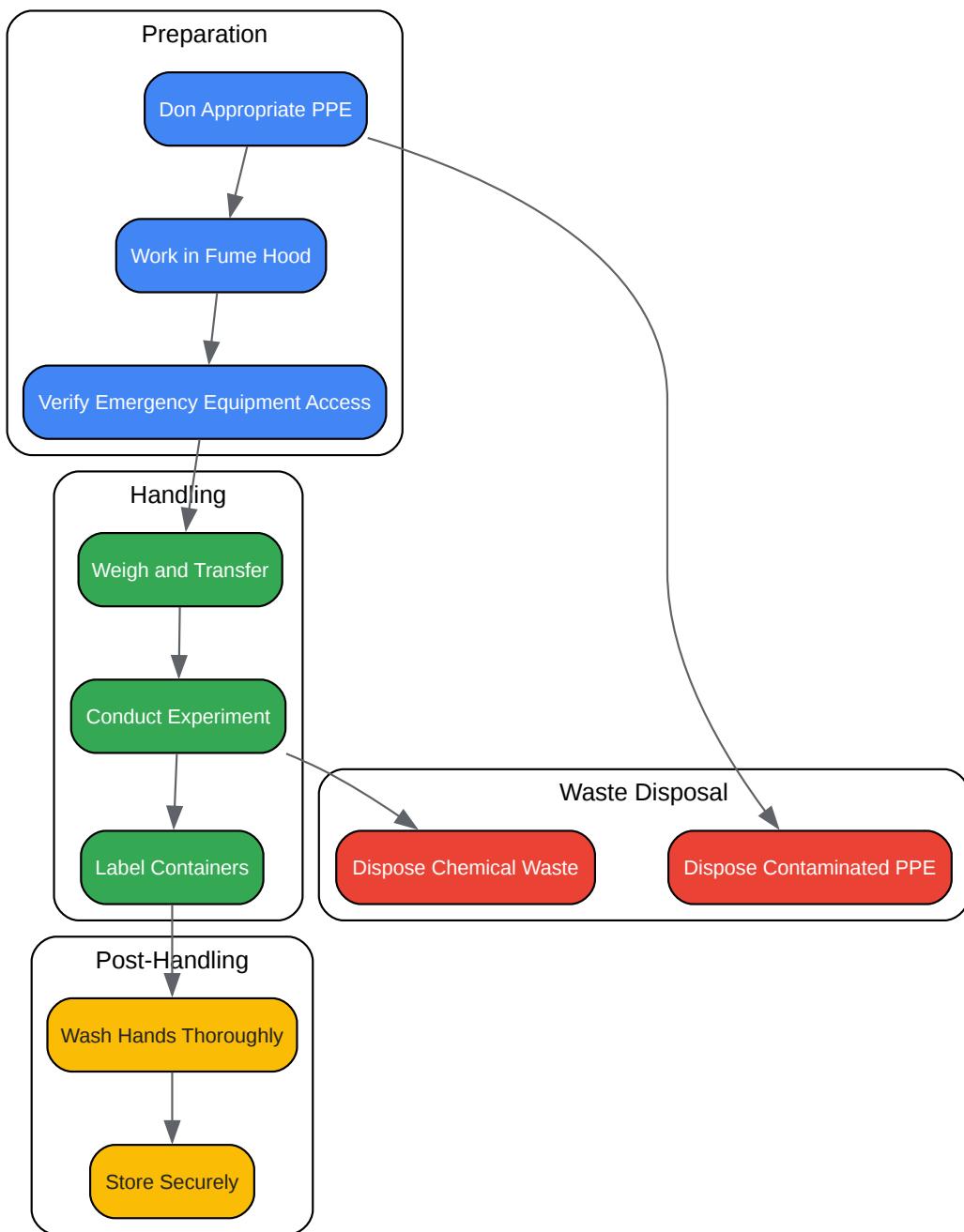
- Contaminated Materials:
 - Handle uncleaned containers like the product itself.[10]
 - Dispose of contaminated gloves and other disposable PPE as hazardous waste in accordance with applicable laws and good laboratory practices.[6]

Spill Management Protocol

- Evacuate: Evacuate personnel from the immediate spill area.[3]
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.[3]
- Don PPE: Put on the appropriate PPE, including respiratory protection.[3]
- Contain the Spill: For a solid spill, carefully sweep up the material and place it into a labeled, sealed container for hazardous waste. Avoid actions that could generate dust.[3][9]
- Decontaminate: Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials for disposal as hazardous waste.[3]

Experimental Workflow for Handling **4'-Fluoro-2'-nitroacetanilide**

Workflow for Handling 4'-Fluoro-2'-nitroacetanilide

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Caption: A flowchart outlining the key steps for safely handling **4'-Fluoro-2'-nitroacetanilide**.

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